

Experimental Cytotoxicity Data

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Lucidal

CAS No.: 252351-96-5

Cat. No.: S3323367

Get Quote

The primary experimental data available for **Lucidal** quantifies its cytotoxicity against various tumor cell lines. The activity is measured by the **ED₅₀**, which is the effective dose required to reduce cell viability by 50%. The following table summarizes these findings from the literature.

Cell Line	Tumor Type / Model	Reported ED ₅₀ (µg/mL)	Source
Meth-A	Methylcholanthrene-induced sarcoma	3.8 µg/mL [1] [2]	MedChemExpress, TargetMol
T-47D	Breast carcinoma	4.7 µg/mL [1] [2]	MedChemExpress, TargetMol
Sarcoma 180	Sarcoma	7.1 µg/mL [1] [2]	MedChemExpress, TargetMol
LLC	Lewis lung carcinoma	10.7 µg/mL [1] [2]	MedChemExpress, TargetMol

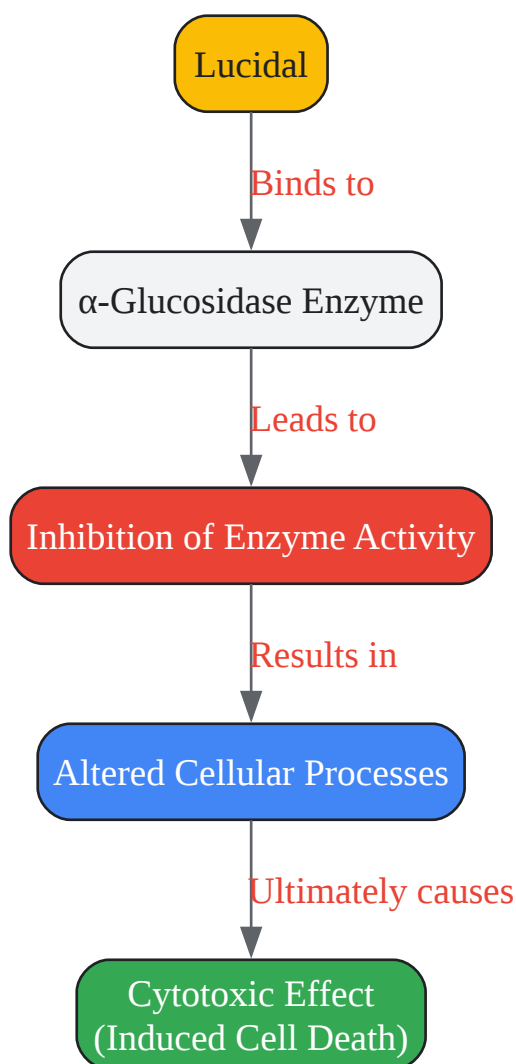
Experimental Protocol Overview

Based on the information available, here is a generalized methodology for a cytotoxicity assay as typically used to generate the data above. You can adapt this protocol for your specific laboratory context.

- **1. Cell Culture:** Maintain the relevant tumor cell lines (e.g., Meth-A, T-47D) in appropriate culture flasks using standardized media and conditions (e.g., RPMI-1640 or DMEM with 10% FBS, 37°C, 5% CO₂) [1] [2].
- **2. Compound Preparation:**
 - Prepare a stock solution of **Lucidal** in DMSO. **Note:** The final concentration of DMSO in the cell culture media should not exceed 0.1-0.5% to avoid solvent toxicity [1] [2].
 - Serially dilute the stock solution in culture media to create a range of working concentrations.
- **3. Cell Seeding and Treatment:**
 - Harvest and count the cells.
 - Seed cells into 96-well microtiter plates at a density that ensures exponential growth for the duration of the assay (e.g., 5,000-10,000 cells per well).
 - After cell attachment, replace the medium with the medium containing the test concentrations of **Lucidal**. Include control wells with media only (blank) and cells with vehicle (e.g., 0.1% DMSO) as a negative control.
- **4. Incubation and Viability Assessment:**
 - Incub the plates for a predetermined period (e.g., 48-72 hours).
 - After incubation, assess cell viability. A common method is the MTT assay: add MTT reagent to each well, incubate to allow formazan crystal formation, solubilize the crystals with DMSO, and measure the absorbance at 570 nm using a microplate reader. The absorbance is directly proportional to the number of viable cells.
- **5. Data Analysis:**
 - Calculate the percentage of cell viability for each treatment group relative to the vehicle control.
 - Plot the dose-response curve (log of concentration vs. percentage of viability).
 - Calculate the **ED₅₀** value using non-linear regression analysis (e.g., log(inhibitor) vs. response - Variable slope model) in software such as GraphPad Prism.

Mechanism of Action and Signaling

Available data indicates that **Lucidal** is an inhibitor of the enzyme **α -glucosidase**, with a reported IC₅₀ of 0.635 mM [1]. This mechanism is distinct from its observed cytotoxicity, and the specific signaling pathways leading to cancer cell death have not been elucidated in the provided sources. The diagram below outlines this known primary molecular interaction.



[Click to download full resolution via product page](#)

Important Note on "Lucid-MS"

During your research, you may encounter "Lucid-MS" (also known as Lucid-21-302). It is critical to understand that this is a **different compound** from **Lucidal**. Lucid-MS is an investigational drug developed by Quantum Biopharma for multiple sclerosis, which works by inhibiting peptidyl arginine deiminases to prevent demyelination and promote repair [3] [4].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Lucidal (Lucialdehyde C) | α -Glucosidase Inhibitor [medchemexpress.com]
2. | TargetMol Lucidal [targetmol.com]
3. With new data, Quantum moves closer to trial launch for ... [multiplesclerosisnewstoday.com]
4. Quantum MS Drug Breakthrough Moves Closer to Phase 2 ... [clinicaltrialvanguard.com]

To cite this document: Smolecule. [Experimental Cytotoxicity Data]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b3323367#what-is-lucidal>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States
Phone: (512) 262-9938
Email: info@smolecule.com
Web: www.smolecule.com